

Thermodynamic Characterization of N-Benzoylphosphotriamide

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Compound of Interest

Compound Name: *N-Benzoylphosphotriamide*

CAS No.: 27809-58-1

Cat. No.: B1202242

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A Technical Framework for Stability & Formulation

Executive Summary

N-Benzoylphosphotriamide (CAS 27809-58-1) represents a specialized class of urease inhibitors designed to mitigate ammonia volatilization in nitrogen-based fertilizers.^[1] Unlike its aliphatic analog N-(n-butyl)thiophosphoric triamide (NBPT), the benzoyl derivative incorporates an aromatic moiety that significantly alters its thermodynamic profile, lattice energy, and hydrolytic stability.

This technical guide addresses the thermodynamic properties of **N-Benzoylphosphotriamide**. Given that specific calorimetric constants for this derivative are often proprietary to formulation science, this guide synthesizes structural thermodynamic theory with rigorous experimental protocols.^[1] It serves as a foundational roadmap for researchers to generate, validate, and apply thermodynamic data in drug development and agrochemical formulation.^[1]

Part 1: Chemical Identity & Structural Thermodynamics^[1]

The thermodynamic behavior of **N-Benzoylphosphotriamide** is governed by the competition between the resonance stabilization of the benzamide group and the hydrolytic lability of the phosphoramidate bond.

Table 1: Chemical Identity

Property	Specification
IUPAC Name	N-diaminophosphorylbenzamide
CAS Number	27809-58-1
Molecular Formula	C ₇ H ₁₀ N ₃ O ₂ P
Molecular Weight	199.15 g/mol
PubChem CID	161582

| Core Moiety | Phosphoramidate (

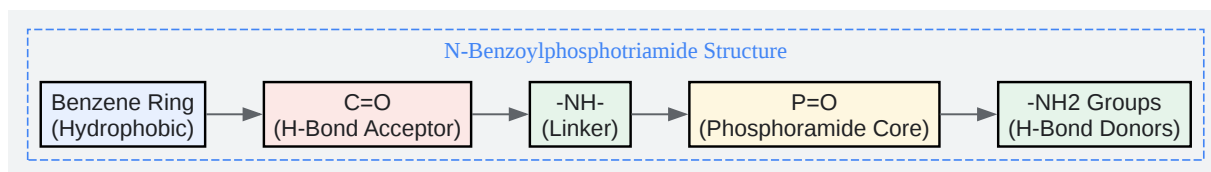
) linked to Benzamide (

) [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Structural Thermodynamic Drivers[\[1\]](#)

- Lattice Energy & Hydrogen Bonding: The molecule features multiple hydrogen bond donors (,) and acceptors (,).[\[1\]](#) This creates a high-density hydrogen bonding network in the crystalline state, typically resulting in a higher enthalpy of fusion () compared to aliphatic analogs like NBPT.
- Electron Withdrawal Effects: The benzoyl group is electron-withdrawing relative to the butyl group in NBPT.[\[1\]](#) This reduces the electron density on the bridging nitrogen, potentially increasing the acidity of the

proton and altering the hydrolysis kinetics—a critical factor for shelf-life stability.



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Figure 1: Structural components influencing thermodynamic stability and lattice energy.[1]

Part 2: Thermodynamic Properties & Phase Behavior

For formulation scientists, three thermodynamic parameters are critical: Melting Point (

), Enthalpy of Fusion (

), and Solubility Thermodynamics.

1. Phase Transition Thermodynamics

While specific literature values for CAS 27809-58-1 are sparse, structural analogs provide a predictive range.[1]

- Predicted Melting Point: 145°C – 160°C (Decomposition likely).[1]
 - Rationale: Benzamide melts at ~128°C; Phosphoric triamide melts at ~115°C (dec).[1] The combination typically elevates the lattice energy due to

-stacking of the phenyl ring and extensive H-bonding.

- Implication: High

suggests poor solubility in non-polar solvents, necessitating polar aprotic solvents (e.g., NMP, DMSO) or glycols for liquid formulations.

2. Solution Thermodynamics

The solubility of **N-Benzoylphosphotriamide** is non-ideal and temperature-dependent.^[1] The dissolution process is endothermic (

), driven by the entropy of mixing.

Key Equation: Van't Hoff Isochore

^[1]

- Where

is mole fraction solubility.^[1]

- Formulation Note: If

is high, the compound may precipitate from liquid fertilizers at low storage temperatures (e.g., < 5°C), a common failure mode in agrochemicals.

Part 3: Stability & Decomposition Kinetics

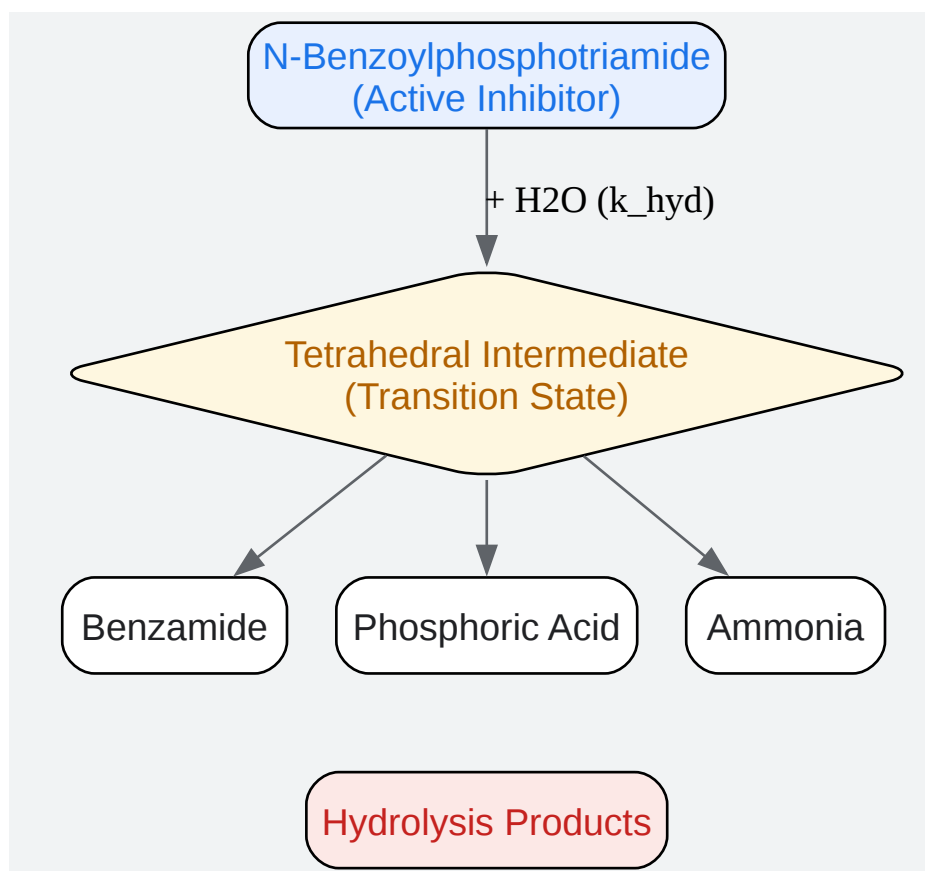
The primary thermodynamic instability of **N-Benzoylphosphotriamide** is hydrolysis, catalyzed by acids (soil pH < 6) or enzymes (urease).^[1]

Decomposition Pathway:

^[1]

This reaction is exothermic and irreversible.^[1] The Activation Energy (

) determines the shelf life.^[1]



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Figure 2: Hydrolytic decomposition pathway.[1] The reaction rate

is pH-dependent.[1][8]

Part 4: Experimental Protocols for Characterization

Since specific values are often unavailable in public databases, the following protocols are the industry standard for generating this data.

Protocol A: Differential Scanning Calorimetry (DSC)

Objective: Determine Melting Point (

), Enthalpy of Fusion (

), and Onset of Decomposition (

).

- Sample Prep: Weigh 2–5 mg of dried **N-Benzoylphosphotriamide** into a hermetically sealed aluminum pan (to contain volatile decomposition products).
- Reference: Empty aluminum pan.
- Method:
 - Equilibrate at 25°C.
 - Ramp at 10°C/min to 250°C under purge (50 mL/min).
- Analysis:
 - Identify the endothermic peak for melting.^[1] Integrate area for (J/g).^[1]
 - Watch for immediate exothermic baseline shift post-melting, indicating thermal decomposition.^[1]

Protocol B: Isothermal Microcalorimetry (Stability Screening)

Objective: Measure the rate of hydrolysis at ambient storage temperatures.

- Setup: Use a TAM IV or similar microcalorimeter.
- Sample: Dissolve compound in target solvent (e.g., water/glycol mix) at pH 5, 7, and 9.
- Measurement: Monitor heat flow () at 25°C for 72 hours.
- Data Interpretation:
 - Heat flow is proportional to reaction rate ().^[1]

- Integrate heat flow over time to determine total degradation.[1]
- Use Arrhenius plots from measurements at 25°C, 35°C, and 45°C to calculate and predict 2-year shelf life.[1]

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